

Navigating the Solubility Landscape of N-Boc-piperazine-C3-COOH: A Technical Guide

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Compound of Interest

Compound Name: *N-Boc-piperazine-C3-COOH*

Cat. No.: *B2817166*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-piperazine-C3-COOH, also known as 3-(4-(tert-butoxycarbonyl)piperazin-1-yl)propanoic acid, is a bifunctional molecule increasingly utilized as a linker in the development of Proteolysis Targeting Chimeras (PROTACs). The piperazine moiety can enhance the solubility and rigidity of the PROTAC linker. Understanding its solubility in various organic solvents is paramount for its effective use in synthesis, purification, and formulation processes. This technical guide provides a comprehensive overview of the known solubility characteristics of **N-Boc-piperazine-C3-COOH** and offers a detailed experimental protocol for its quantitative determination.

Qualitative Solubility Profile

While specific quantitative solubility data for **N-Boc-piperazine-C3-COOH** is not readily available in public literature, the solubility of its parent compound, N-Boc-piperazine, and structurally related molecules provides valuable insight. N-Boc-piperazine is generally soluble in a range of common organic solvents.^{[1][2][3][4][5]} The presence of the polar carboxylic acid group and the non-polar Boc-protecting group in **N-Boc-piperazine-C3-COOH** suggests a nuanced solubility profile.

Based on the properties of similar compounds, a qualitative solubility profile can be inferred:

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Halogenated	Dichloromethane (DCM), Chloroform	High	The polar nature of the solvent can effectively solvate the molecule.
Alcohols	Methanol, Ethanol	High to Moderate	The hydroxyl group can interact with the carboxylic acid and the piperazine nitrogens.[3]
Ethers	Tetrahydrofuran (THF)	Moderate	THF can act as a hydrogen bond acceptor.
Esters	Ethyl Acetate	Moderate	Offers a balance of polarity for solvation. [5]
Amides	Dimethylformamide (DMF)	High	A highly polar aprotic solvent capable of solvating a wide range of molecules.
Aqueous	Water	Low	The hydrophobic tert-butyl group of the Boc protecting group limits aqueous solubility.[1]

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/L, mg/mL, or mol/L) for **N-Boc-piperazine-C3-COOH** in various organic solvents has not been published. The determination of this data is crucial for reproducible and scalable experimental work. The following section provides a detailed protocol for researchers to ascertain these values in their laboratories.

Experimental Protocol for Solubility Determination

This protocol outlines a reliable method for determining the equilibrium solubility of **N-Boc-piperazine-C3-COOH** in an organic solvent of interest.

Materials and Equipment:

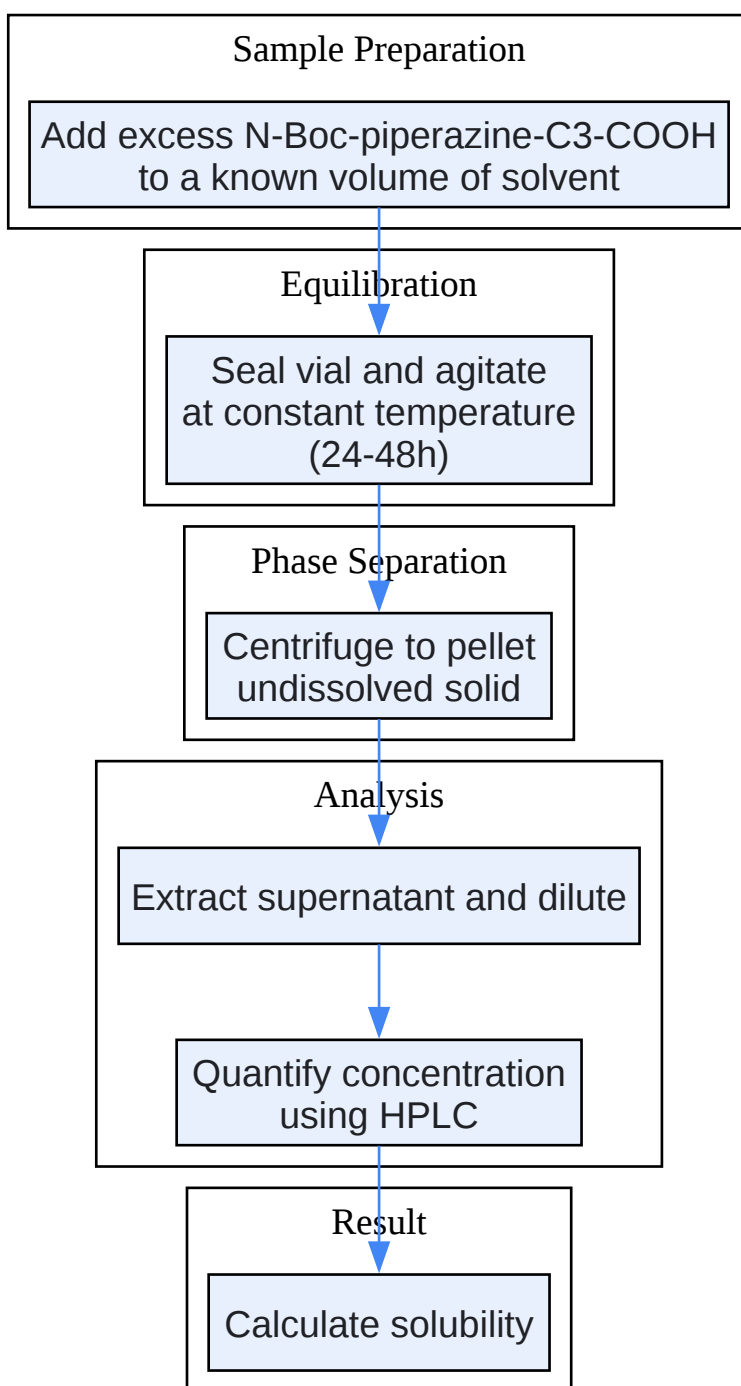
- **N-Boc-piperazine-C3-COOH**
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or another quantitative analytical technique.

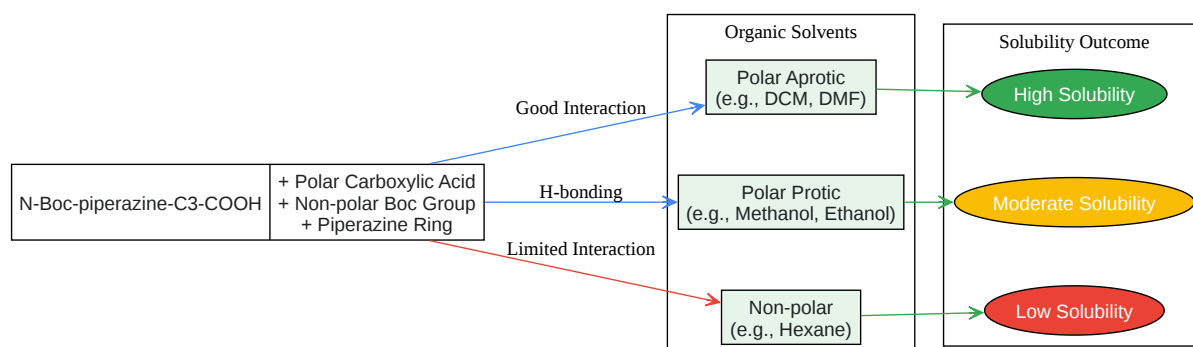
Procedure:

- **Sample Preparation:** Add an excess amount of **N-Boc-piperazine-C3-COOH** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure that an equilibrium is reached.
- **Equilibration:** Tightly seal the vials to prevent solvent evaporation. Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C). Agitate the samples for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.

- **Sample Extraction and Dilution:** Carefully withdraw a known volume of the clear supernatant without disturbing the solid pellet. Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved **N-Boc-piperazine-C3-COOH**. A standard calibration curve should be prepared using known concentrations of the compound.
- **Calculation:** Calculate the solubility of **N-Boc-piperazine-C3-COOH** in the chosen solvent based on the measured concentration and the dilution factor. Express the solubility in appropriate units (e.g., mg/mL or g/L).

Experimental Workflow for Solubility Determination





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